

Rocuronium's Neuromuscular Blockade: A Comparative Analysis in Rodent and Primate Models

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Compound of Interest

Compound Name: Rocuronium

Cat. No.: B000760

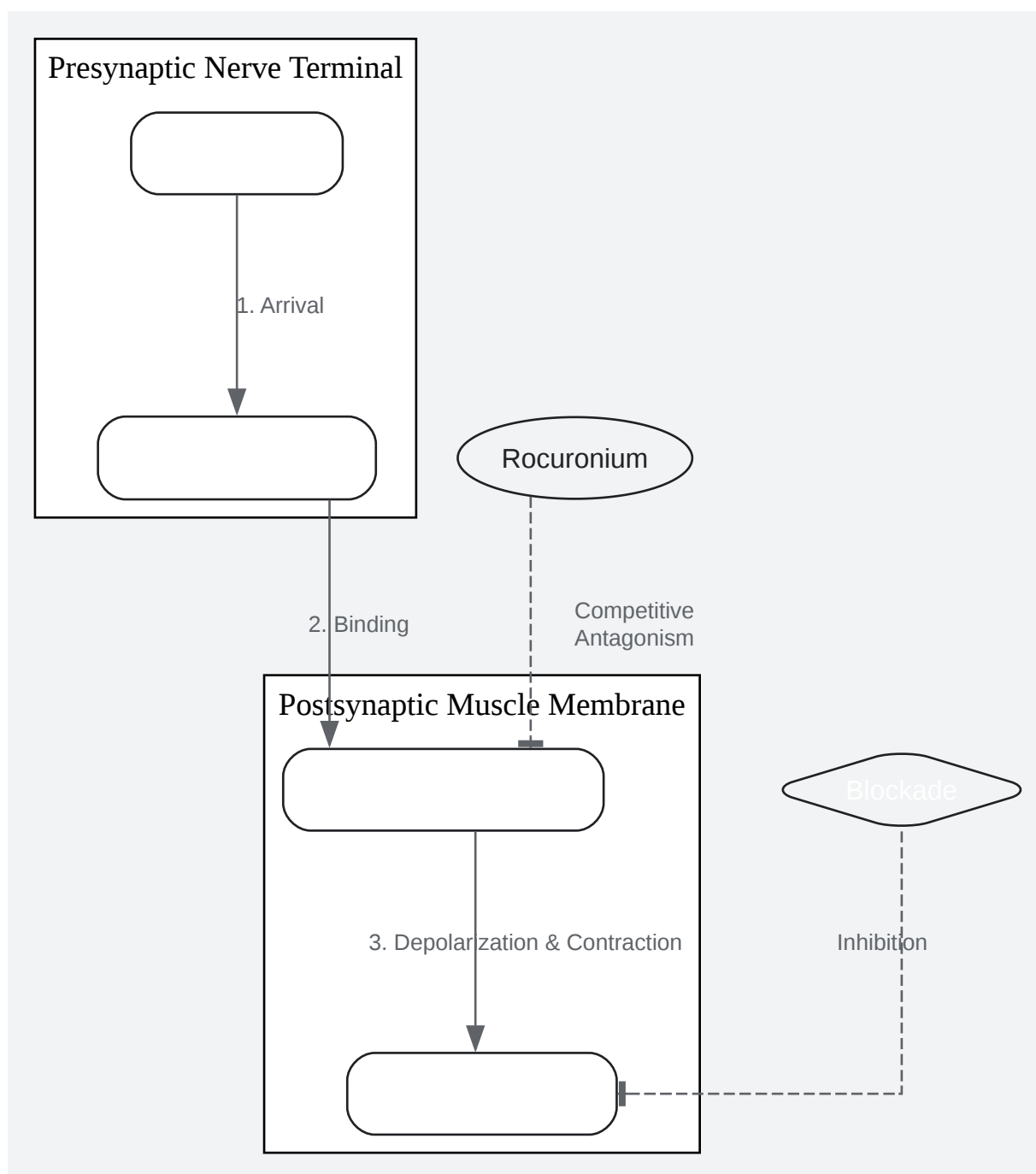
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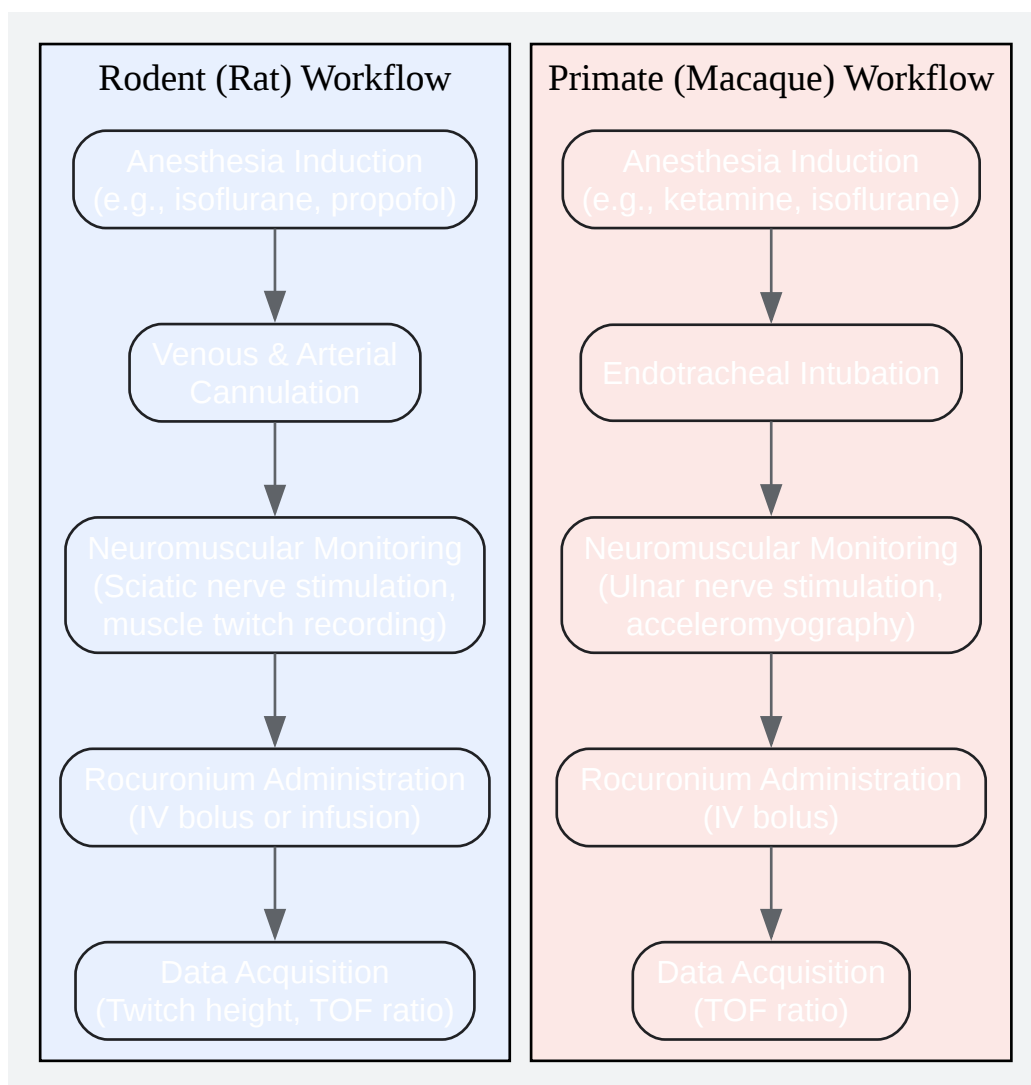
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the neuromuscular blocking effects of **rocuronium** in rodent (rat) and primate (rhesus and cynomolgus macaque) models. The information presented is collated from various experimental studies to offer a cross-species perspective on the pharmacodynamics of this widely used neuromuscular blocking agent.

Mechanism of Action

Rocuronium is a non-depolarizing neuromuscular blocking agent that acts as a competitive antagonist to nicotinic acetylcholine receptors at the neuromuscular junction. By blocking these receptors, **rocuronium** prevents acetylcholine from binding and initiating muscle contraction, leading to skeletal muscle relaxation and paralysis. This mechanism is consistent across different species, although the potency and time course of action can vary.





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